

Essential Safety and Logistical Information for Handling 1,3-Dimethoxybenzene-D10

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Compound of Interest

Compound Name: 1,3-Dimethoxybenzene-D10

Cat. No.: B1460104

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This document provides immediate, essential guidance for the safe handling, operation, and disposal of **1,3-Dimethoxybenzene-D10** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE for handling **1,3-Dimethoxybenzene-D10**, based on established safety protocols for its non-deuterated analog, 1,3-Dimethoxybenzene.

Body Part	Personal Protective Equipment	Standard
Eyes/Face	Chemical splash-resistant safety glasses or goggles with side protection. A face shield may be appropriate for splash hazards.	OSHA 29 CFR 1910.133 or EU EN166 ^[1]
Hands	Chemically resistant gloves. Glove material selection should be based on the specific laboratory conditions and duration of use.	Evaluate based on workplace hazards ^[1]
Body	Protective clothing, such as a lab coat. Long-sleeved clothing is recommended.	Select based on workplace hazards and exposure duration ^{[1][2]}
Respiratory	Use only in a well-ventilated area. If inhalation of fumes is a risk, use a NIOSH-approved respirator.	NIOSH/MSHA approved ^[3]

Hazard and Precautionary Data

Proper handling and storage are crucial to prevent accidents. This table outlines the primary hazards and the necessary precautionary measures.

Hazard Category	GHS Hazard Statement	Precautionary Statements
Flammability	H227: Combustible liquid[4]	P210: Keep away from heat, sparks, open flames, and hot surfaces. — No smoking.[4]
Skin Contact	H315: Causes skin irritation[4]	P264: Wash skin thoroughly after handling. P280: Wear protective gloves/protective clothing/eye protection/face protection. P302+P352: IF ON SKIN: Wash with plenty of soap and water. P332+P313: If skin irritation occurs: Get medical advice/attention. P362: Take off contaminated clothing and wash before reuse.[1]
Eye Contact	H319: Causes serious eye irritation[4]	P280: Wear protective gloves/protective clothing/eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P337+P313: If eye irritation persists: Get medical advice/attention.[1]
Inhalation	H335: May cause respiratory irritation[4]	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P271: Use only outdoors or in a well-ventilated area. P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. P312: Call a

		POISON CENTER or doctor/physician if you feel unwell.[1]
Storage	Not explicitly stated, but good practice applies	P403+P233: Store in a well-ventilated place. Keep container tightly closed. P405: Store locked up.[1]
Disposal	H402: Harmful to aquatic life	P273: Avoid release to the environment. P501: Dispose of contents/container to an approved waste disposal plant. [1]

Physical and Chemical Properties

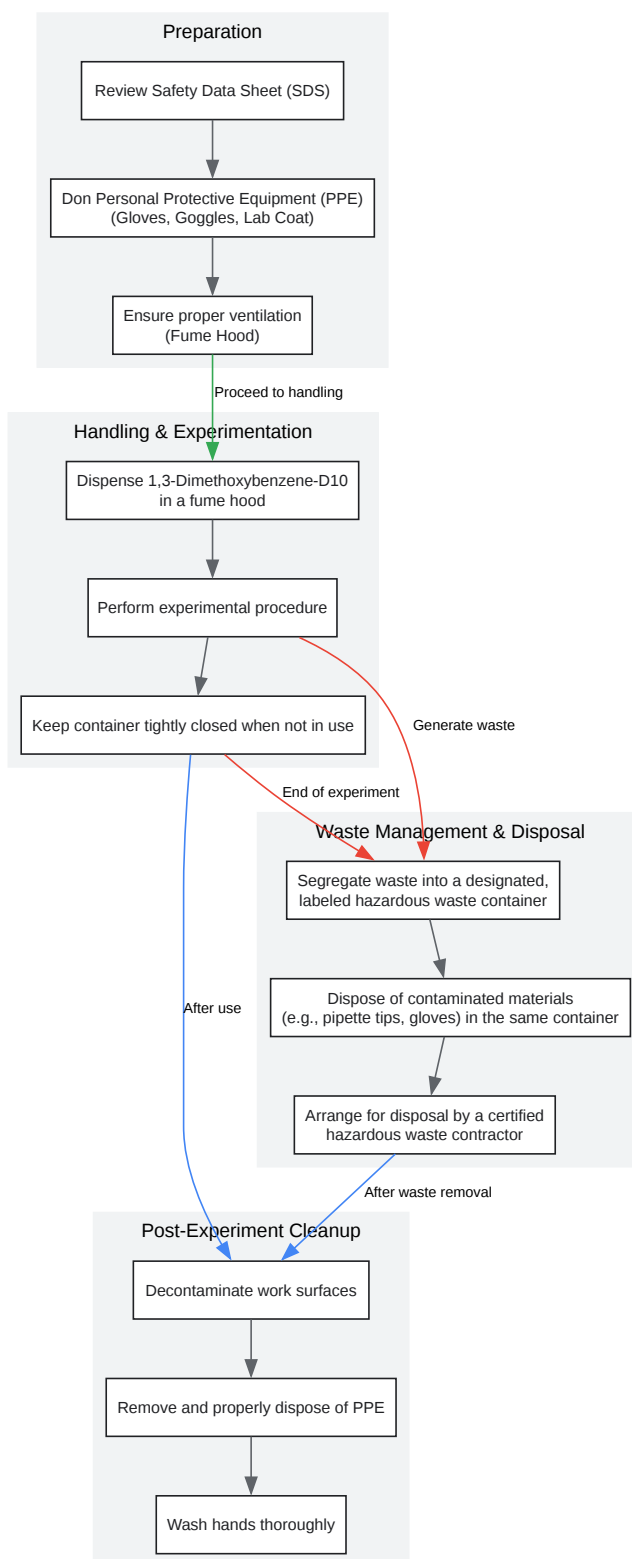
Understanding the physical and chemical properties of 1,3-Dimethoxybenzene is essential for safe handling and experimental design.

Property	Value
Molecular Formula	C ₈ H ₁₀ O ₂ [1]
Molecular Weight	138.16 g/mol [1]
Appearance	Colorless to light brown liquid[2][5]
Boiling Point	217-218 °C[1]
Melting Point	-52 °C[6]
Flash Point	88 °C (190.4 °F) - closed cup
Density	1.055 g/mL at 25 °C
Solubility	Slightly soluble in water[5]

Experimental Workflow: Handling and Disposal of 1,3-Dimethoxybenzene-D10

The following diagram outlines the standard operating procedure for the use and disposal of **1,3-Dimethoxybenzene-D10**.

Workflow for Handling and Disposal of 1,3-Dimethoxybenzene-D10



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Caption: Standard operating procedure for **1,3-Dimethoxybenzene-D10**.

Operational Plan

1. Pre-Experiment Preparation:

- Thoroughly review the Safety Data Sheet (SDS) for 1,3-dimethoxybenzene.
- Ensure that a properly functioning chemical fume hood is available.
- Verify that an eyewash station and safety shower are accessible and unobstructed.[1]
- Assemble all necessary PPE as detailed in the table above.

2. Handling and Experimentation:

- All handling of **1,3-Dimethoxybenzene-D10** should be conducted within a chemical fume hood to minimize inhalation exposure.[1]
- Avoid contact with skin and eyes.[1]
- Keep the container tightly closed when not in use to prevent the release of vapors.[1]
- In case of a spill, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it into a suitable, labeled container for disposal.[7]

3. Post-Experiment Cleanup:

- Decontaminate all surfaces that may have come into contact with the chemical.
- Remove PPE carefully to avoid contaminating skin.
- Wash hands and any exposed skin thoroughly with soap and water after handling.[1]

Disposal Plan

1. Waste Segregation and Storage:

- All waste containing **1,3-Dimethoxybenzene-D10**, including contaminated consumables (e.g., pipette tips, gloves, absorbent materials), must be collected in a designated and clearly labeled hazardous waste container.
- Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials and sources of ignition.^{[1][8]}

2. Final Disposal:

- Disposal of chemical waste must be carried out in accordance with all applicable federal, state, and local regulations.^[1]
- Engage a certified hazardous waste disposal contractor for the final removal and disposal of the waste. Do not attempt to dispose of this chemical in the regular trash or down the drain.^{[1][8]}

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